

# Introduction: The Strategic Importance of a Polysubstituted Benzaldehyde

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## Compound of Interest

Compound Name: *3-Bromo-6-chloro-2-fluorobenzaldehyde*

Cat. No.: *B582021*

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**3-Bromo-6-chloro-2-fluorobenzaldehyde** is a highly functionalized aromatic aldehyde that serves as a critical building block in modern organic synthesis.<sup>[1][2]</sup> Its unique substitution pattern, featuring three distinct halogen atoms (bromine, chlorine, and fluorine) on a benzaldehyde scaffold, endows it with specific reactivity and makes it a valuable intermediate in the development of complex molecules.<sup>[1][2]</sup> Primarily utilized in the pharmaceutical and agrochemical sectors, a thorough understanding of its physical properties is not merely academic; it is fundamental to its effective handling, reaction optimization, and integration into synthetic workflows.<sup>[1]</sup> This guide provides a comprehensive overview of these properties, grounded in established data and practical, field-proven methodologies.

## Core Physicochemical Characteristics

The physical properties of a chemical compound are a direct manifestation of its molecular structure. For **3-Bromo-6-chloro-2-fluorobenzaldehyde**, the combination of a polar aldehyde group and multiple heavy, electronegative halogens dictates its physical state, boiling point, and density. These attributes are summarized below.

| Property            | Value  | Source(s)    |
|---------------------|--|--------------|
| CAS Number          | 886615-30-1  | [1][3][4][5] |
| Molecular Formula   | C <sub>7</sub> H <sub>3</sub> BrClFO                         | [1][4][6]    |
| Molecular Weight    | 237.46 g/mol   | [1]          |
| Appearance          | Data not consistently available; typically a solid.          | [1]          |
| Melting Point       | Not Available (N/A)  | [1]          |
| Boiling Point       | 253 °C   | [1][7]       |
| Density             | 1.779 g/cm <sup>3</sup>                                      | [1][7]       |
| Flash Point         | 107 °C   | [1][7]       |
| Storage Temperature | Room temperature, in a dark place under an inert atmosphere. | [1][8]       |

## Expert Analysis: Causality Behind the Physical Data

Understanding why **3-Bromo-6-chloro-2-fluorobenzaldehyde** exhibits these properties is crucial for predicting its behavior in a laboratory setting.

- **High Boiling Point & Density:** The presence of a bromine and a chlorine atom significantly increases the molecule's mass and van der Waals forces, contributing to a high boiling point of 253 °C and a density greater than water (1.779 g/cm<sup>3</sup>). [1][7] The polar carbonyl (C=O) and C-Halogen bonds also induce significant dipole-dipole interactions, further elevating the energy required to transition into the gaseous phase.
- **Solubility Profile (Inferred):** While quantitative solubility data is not readily published, the molecular structure allows for a strong expert inference. The molecule possesses polar regions but lacks hydrogen bond donors (like -OH or -NH). Therefore, it is expected to have very low solubility in protic solvents like water. Conversely, its aromatic ring and halogen substituents suggest good solubility in common non-polar and polar aprotic organic solvents such as dichloromethane, tetrahydrofuran (THF), and ethyl acetate. This profile is critical for

selecting appropriate solvent systems for chemical reactions and purification processes like chromatography or recrystallization.

- **Storage and Stability:** The aldehyde functional group is susceptible to oxidation to a carboxylic acid, a process often accelerated by light and atmospheric oxygen. The recommended storage conditions—"Keep in dark place, Inert atmosphere, Room temperature"—directly mitigate this degradation pathway, ensuring the compound's purity and reactivity are preserved over time.[1]

## Protocols for Physical Property Verification

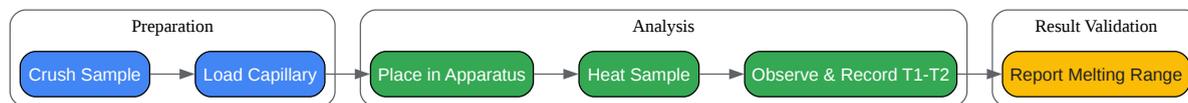
To ensure trustworthiness and reproducibility in research, physical properties must be verifiable. The following are standard, self-validating protocols for determining key characteristics of a solid organic compound like **3-Bromo-6-chloro-2-fluorobenzaldehyde**.

### Protocol 1: Melting Point Determination (Capillary Method)

The melting point is a robust indicator of purity. A sharp, narrow melting range suggests a highly pure compound, whereas a broad and depressed range indicates the presence of impurities.

Methodology:

- **Sample Preparation:** Finely crush a small amount of the crystalline solid on a watch glass.
- **Capillary Loading:** Tap the open end of a capillary tube into the powder to pack a small amount (2-3 mm) of the sample into the sealed end.
- **Apparatus Setup:** Place the loaded capillary into a calibrated melting point apparatus.
- **Heating:** Heat the sample rapidly to about 15-20 °C below the expected melting point (if known). Then, decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium.
- **Observation & Validation:** Record the temperature at which the first liquid drop appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ). The melting range is  $T_1$ - $T_2$ . A narrow range validates the sample's purity.



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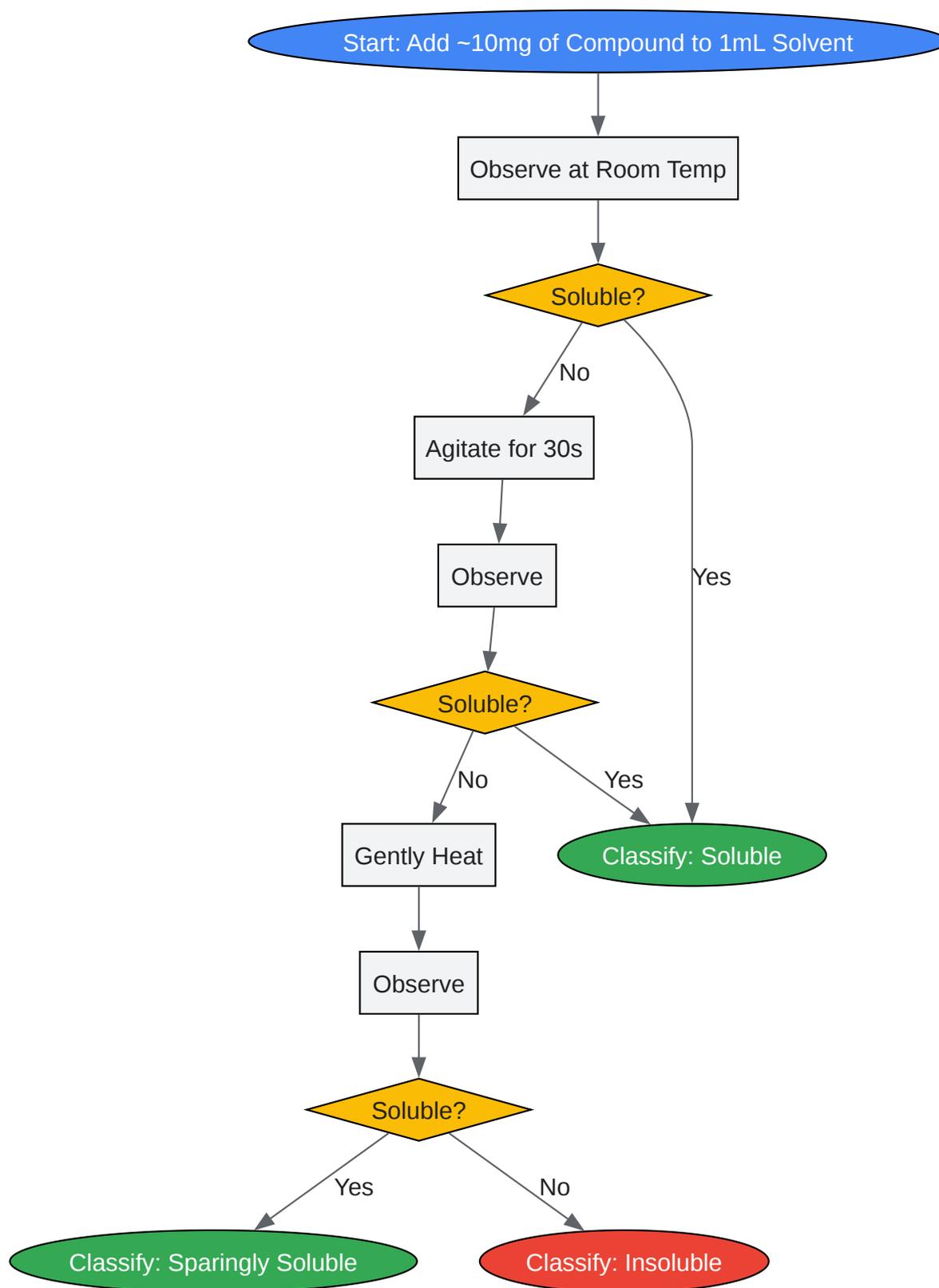
Caption: Workflow for Melting Point Determination.

## Protocol 2: Qualitative Solubility Assessment

This protocol establishes a practical solubility profile, which is essential for designing reaction and purification schemes.

Methodology:

- Solvent Selection: Prepare test tubes with approximately 1 mL of various representative solvents (e.g., Water, Ethanol, Dichloromethane, Hexanes).
- Sample Addition: Add a small, consistent amount (e.g., ~10 mg) of **3-Bromo-6-chloro-2-fluorobenzaldehyde** to each test tube.
- Initial Observation: Observe if the compound dissolves immediately at room temperature.
- Agitation: Vigorously shake or vortex each tube for 30-60 seconds. Observe for dissolution.
- Heating (Optional): If the compound is not soluble at room temperature, gently warm the test tube in a water bath to determine if solubility increases with temperature.
- Classification: Classify the compound's solubility in each solvent as "soluble," "sparingly soluble," or "insoluble." This systematic approach provides a reliable basis for solvent selection.



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Caption: Workflow for Qualitative Solubility Assessment.

## Safety, Handling, and Hazard Profile

Trustworthiness in the laboratory begins with safety. Based on available Safety Data Sheets (SDS), **3-Bromo-6-chloro-2-fluorobenzaldehyde** must be handled with appropriate precautions.<sup>[9]</sup><sup>[10]</sup>

- Hazard Statements:
  - H315: Causes skin irritation.<sup>[9]</sup><sup>[10]</sup>
  - H319: Causes serious eye irritation.<sup>[9]</sup><sup>[10]</sup>
  - H335: May cause respiratory irritation.<sup>[9]</sup><sup>[10]</sup>
- Precautionary Measures & Personal Protective Equipment (PPE):
  - Prevention: Avoid breathing dust/fumes.<sup>[9]</sup><sup>[10]</sup> Wash hands and exposed skin thoroughly after handling.<sup>[9]</sup> Use only outdoors or in a well-ventilated area.<sup>[9]</sup><sup>[10]</sup>
  - Personal Protection: Wear protective gloves, chemical safety goggles conforming to EN 166(EU) or NIOSH (US) standards, and a lab coat.<sup>[9]</sup><sup>[10]</sup> If dust is generated or ventilation is inadequate, a full-face respirator should be used.<sup>[9]</sup><sup>[11]</sup>
  - Response: In case of skin contact, wash with plenty of water.<sup>[9]</sup> For eye contact, rinse cautiously with water for several minutes.<sup>[9]</sup> If inhaled, move the person to fresh air.<sup>[9]</sup> Seek medical attention if irritation persists or if you feel unwell.<sup>[9]</sup>
  - Storage: Store in a well-ventilated place and keep the container tightly closed.<sup>[9]</sup> Store locked up.<sup>[9]</sup>

## Conclusion: A Profile for Practical Application

**3-Bromo-6-chloro-2-fluorobenzaldehyde** is more than a collection of atoms; it is a tool for chemical innovation. Its physical properties—a high boiling point, density greater than water, and characteristic solubility—are direct consequences of its unique molecular architecture. This guide provides the foundational data, expert interpretation, and validated protocols necessary for researchers and drug development professionals to utilize this versatile reagent safely, effectively, and with scientific integrity. By understanding and verifying these core properties,

scientists can better predict the compound's behavior, optimize reaction conditions, and accelerate the development of novel chemical entities.

## References

- Cas 886615-30-1, **3-BROMO-6-CHLORO-2-FLUOROBENZALDEHYDE** | lookchem. [\[Link\]](#)
- **3-Bromo-6-chloro-2-fluorobenzaldehyde** | C7H3BrClFO | CID 59299457 - PubChem - NIH. [\[Link\]](#)
- material safety data sheet - 3-bromo benzaldehyde 97%. [\[Link\]](#)
- **3-Bromo-6-chloro-2-fluorobenzaldehyde** - AOBChem USA. [\[Link\]](#)

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## Sources

1. lookchem.com [lookchem.com]
2. Buy 3-Bromo-6-chloro-2-fluorobenzaldehyde | 886615-30-1 [smolecule.com]
3. 3-BROMO-6-CHLORO-2-FLUOROBENZALDEHYDE | 886615-30-1 [chemicalbook.com]
4. aobchem.com [aobchem.com]
5. manchesterorganics.com [manchesterorganics.com]
6. 3-Bromo-6-chloro-2-fluorobenzaldehyde | C7H3BrClFO | CID 59299457 - PubChem [pubchem.ncbi.nlm.nih.gov]
7. echemi.com [echemi.com]
8. 3-bromo-6-chloro-2-fluorobenzaldehyde 97% | CAS: 886615-30-1 | AChemBlock [achemblock.com]
9. echemi.com [echemi.com]
10. static.cymitquimica.com [static.cymitquimica.com]
11. oxfordlabfinechem.com [oxfordlabfinechem.com]

- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Polysubstituted Benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582021#3-bromo-6-chloro-2-fluorobenzaldehyde-physical-properties]

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